

Application Notes and Protocols for rac-MF-094

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *rac-MF-094*

Cat. No.: *B12468064*

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These application notes provide detailed protocols for the dissolution and use of **rac-MF-094**, a potent and selective inhibitor of Ubiquitin Specific Peptidase 30 (USP30). The provided methodologies are intended for researchers, scientists, and drug development professionals for in vitro and in vivo experiments.

Product Information

Compound Name: **rac-MF-094** Mechanism of Action: Potent and selective inhibitor of USP30. [1] Inhibition of USP30 leads to increased protein ubiquitination and can accelerate processes like mitophagy.[1] It has been shown to inhibit the NLRP3 inflammasome by deubiquitinating NLRP3.[2] Primary Target: USP30 (IC50 = 120 nM)[1]

Quantitative Data Summary

The following table summarizes the solubility and recommended concentrations for preparing **rac-MF-094** solutions.

Solvent	Stock Solution Concentration	Formulation for In Vivo Administration	Notes
DMSO	≥ 50 mg/mL	Not for direct injection. Used to prepare final formulations.	Prepare fresh or store at -20°C for up to one month.
Aqueous (with SBE-β-CD)	Not applicable	≥ 5 mg/mL	For clear solutions suitable for various administration routes.
PEG300, Tween-80, Saline	Not applicable	2.08 mg/mL	Creates a suspended solution for oral or intraperitoneal injection. [1]
Corn Oil	Not applicable	≥ 2.08 mg/mL	For clear solutions, but caution is advised for dosing periods longer than two weeks. [1]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution (for In Vitro Use)

This protocol outlines the preparation of a 10 mM stock solution of **rac-MF-094** in DMSO, which is a common starting point for in vitro experiments.

Materials:

- **rac-MF-094** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer

- Pipettes

Procedure:

- Calculate the required mass of **rac-MF-094** for your desired volume of 10 mM stock solution. The molecular weight of **rac-MF-094** will be required for this calculation.
- Weigh the calculated amount of **rac-MF-094** powder and place it in a microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the **rac-MF-094** is completely dissolved. Gentle warming in a water bath (37°C) may assist dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Preparation of an Aqueous Solution for In Vivo Administration

This protocol describes the preparation of a clear aqueous solution of **rac-MF-094** using SBE- β -CD as a solubilizing agent.

Materials:

- 50 mg/mL **rac-MF-094** in DMSO stock solution
- 20% (w/v) SBE- β -CD in saline
- Sterile tubes
- Vortex mixer

Procedure:

- Prepare a 50 mg/mL stock solution of **rac-MF-094** in DMSO as described in the previous protocol.

- In a sterile tube, add 100 μ L of the 50 mg/mL DMSO stock solution.
- To this, add 900 μ L of 20% SBE- β -CD in saline.
- Vortex the mixture thoroughly until a clear solution is obtained. This will yield a final concentration of $\geq$ 5 mg/mL of **rac-MF-094**.

Preparation of a Suspension for Oral or Intraperitoneal Injection

This protocol details the preparation of a suspended solution of **rac-MF-094** suitable for oral gavage or intraperitoneal injection.^[1]

Materials:

- 20.8 mg/mL **rac-MF-094** in DMSO stock solution
- PEG300
- Tween-80
- Saline
- Sterile tubes
- Vortex mixer

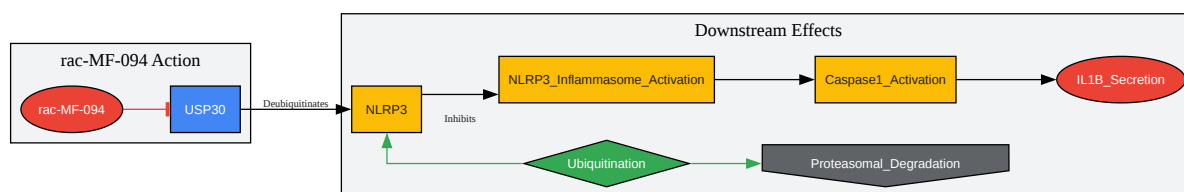
Procedure:

- Prepare a 20.8 mg/mL stock solution of **rac-MF-094** in DMSO.
- In a sterile tube, add 100 μ L of the 20.8 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix again until uniform.
- Add 450 μ L of saline to bring the final volume to 1 mL.

- Vortex the mixture thoroughly to ensure a homogenous suspension. This will result in a 2.08 mg/mL suspended solution.[1]

Visualizations

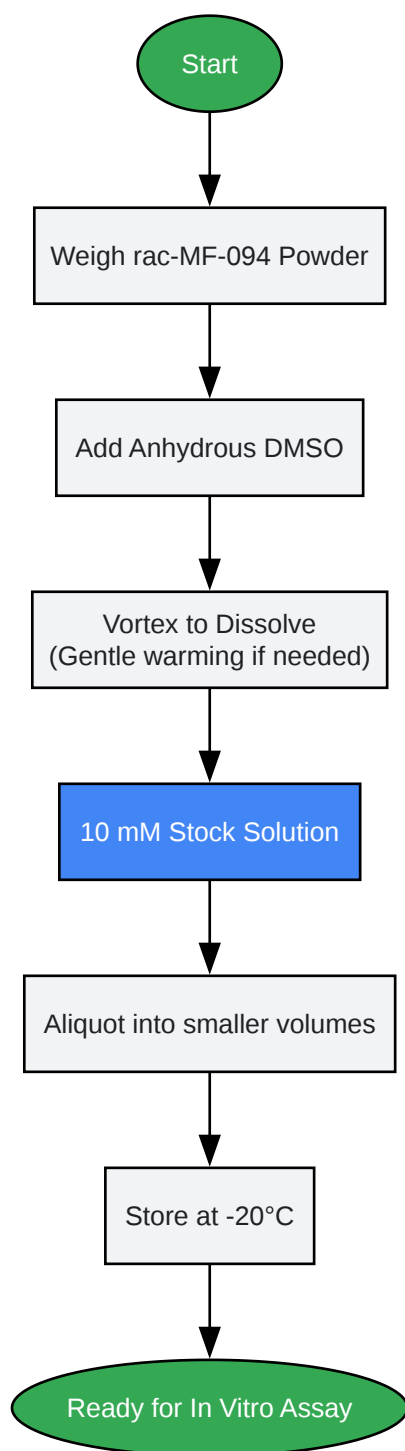
Signaling Pathway of rac-MF-094



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Caption: Signaling pathway of **rac-MF-094** as a USP30 inhibitor.

Experimental Workflow for In Vitro Assay Preparation



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Caption: Workflow for preparing a 10 mM **rac-MF-094** stock solution.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. MF-094, a potent and selective USP30 inhibitor, accelerates diabetic wound healing by inhibiting the NLRP3 inflammasome - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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